

In-Depth Technical Guide: 12-Hydroxyalbrassitriol (CAS 2193060-23-8)

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Compound of Interest

Compound Name: 12-Hydroxyalbrassitriol

Cat. No.: B12372649

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For Researchers, Scientists, and Drug Development Professionals

Introduction

12-Hydroxyalbrassitriol is a drimane sesquiterpenoid natural product.^[1] Sesquiterpenoids are a class of C15 terpenoids known for their structural diversity and wide range of biological activities. This guide provides a comprehensive overview of the available technical information for **12-Hydroxyalbrassitriol**, with a focus on its chemical properties, isolation, and reported biological activities.

Chemical and Physical Properties

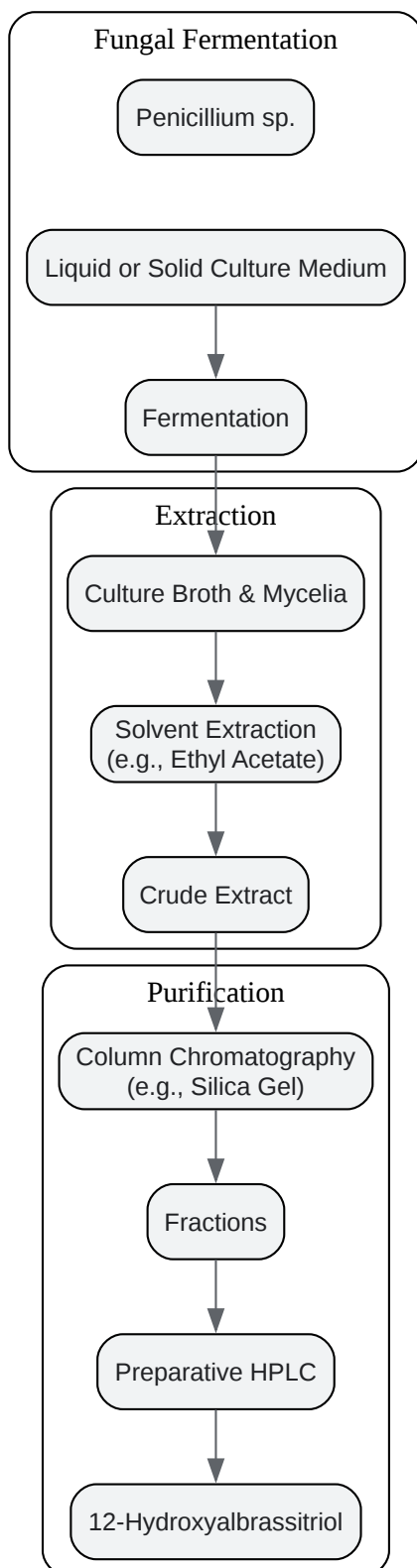
A summary of the known chemical and physical properties of **12-Hydroxyalbrassitriol** is presented in Table 1. This information is based on data from commercially available datasheets and the primary scientific literature.

Property	Value	Source
CAS Number	2193060-23-8	Primary Literature
Molecular Formula	C ₁₅ H ₂₆ O ₄	Primary Literature
Molecular Weight	270.4 g/mol	Calculated
Class	Drimane Sesquiterpenoid	Primary Literature
Appearance	Powder	Commercial Datasheet
Purity	>98%	Commercial Datasheet
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	Commercial Datasheet
Storage	Desiccate at -20°C	Commercial Datasheet

Isolation and Synthesis

Natural Source and Isolation

12-Hydroxyalbrassitriol was first isolated from the cultures of a *Penicillium* species associated with tin mine tailings.[1] The isolation of natural products from fungal cultures is a well-established process. While the specific details of the protocol used for **12-Hydroxyalbrassitriol** are contained within the primary publication, a general workflow for such an isolation is depicted below. This process typically involves fermentation of the fungus, extraction of the culture broth and mycelia, followed by a series of chromatographic separations to purify the target compound.



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A generalized workflow for the isolation of natural products from fungal cultures.

Chemical Synthesis

Currently, there is no published information available regarding the chemical synthesis of **12-Hydroxyalbrassitriol**. The synthesis of complex natural products like drimane sesquiterpenoids often involves multi-step reaction sequences and stereochemical control, representing a significant challenge in synthetic organic chemistry.

Structure Elucidation

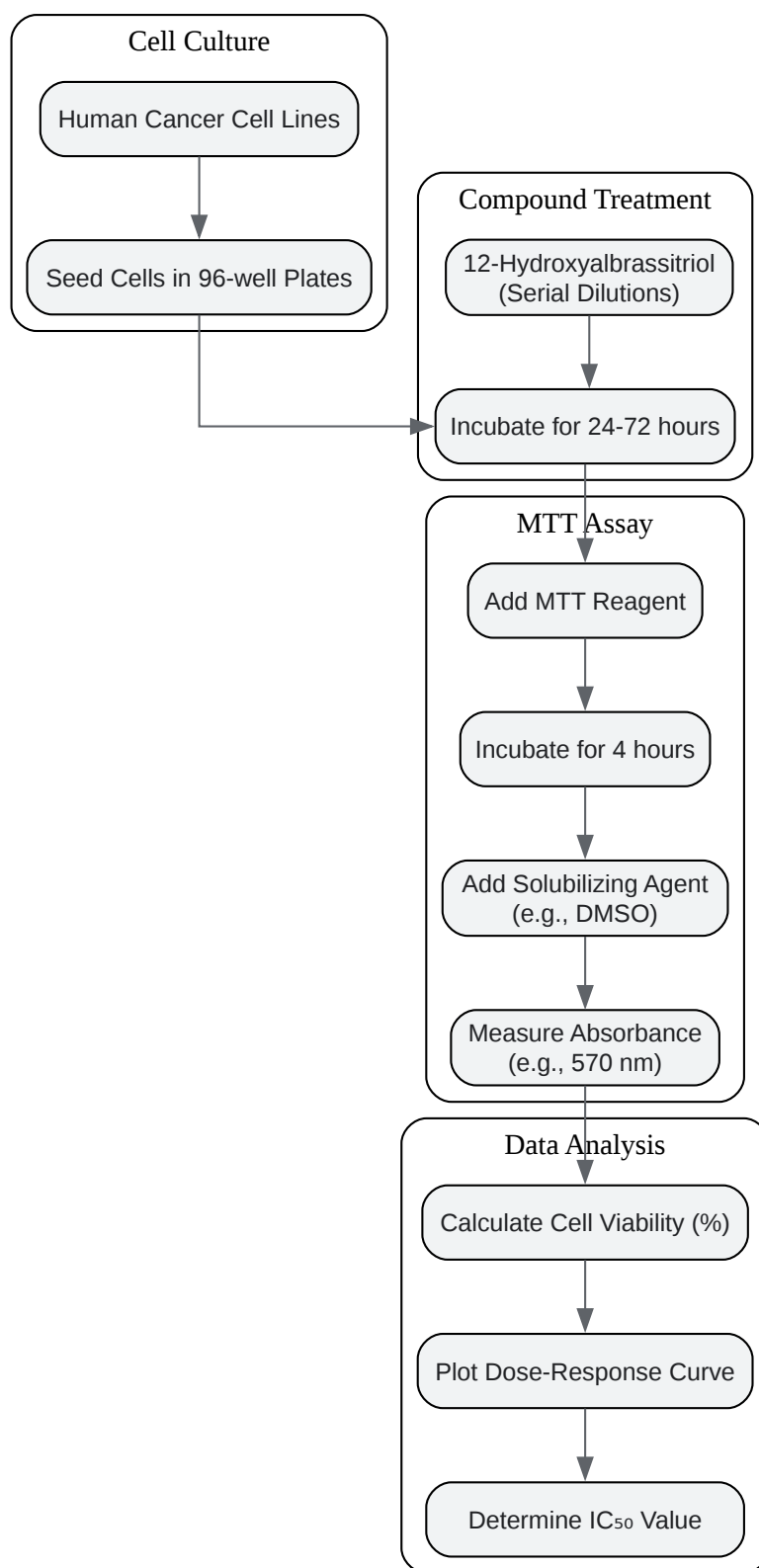
The structure of **12-Hydroxyalbrassitriol** was determined through extensive spectroscopic analyses.^[1] While the detailed spectroscopic data (¹H NMR, ¹³C NMR, HMBC, HSQC, etc.) is contained within the primary research article, the techniques employed are standard in natural product chemistry for elucidating the connectivity and stereochemistry of new compounds.

Biological Activity

Cytotoxicity

12-Hydroxyalbrassitriol, along with other isolated drimane sesquiterpenoids, was evaluated for its cytotoxic activity against five human cancer cell lines.^[1] The specific cell lines and the quantitative results (e.g., IC₅₀ values) are available in the cited publication.

A typical experimental workflow for assessing the cytotoxicity of a compound using an MTT or similar colorimetric assay is outlined below. This type of assay measures the metabolic activity of cells, which is proportional to the number of viable cells.



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A standard workflow for determining the cytotoxicity of a compound using an MTT assay.

Potential Signaling Pathways

The primary literature does not specify the signaling pathways through which **12-Hydroxyalbrassitriol** may exert its cytotoxic effects. However, other drimane sesquiterpenoids have been reported to induce apoptosis and cell cycle arrest in cancer cells through various mechanisms. Further research would be required to elucidate the specific molecular targets and signaling pathways modulated by **12-Hydroxyalbrassitriol**.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and bioactivity testing of **12-Hydroxyalbrassitriol** are proprietary to the following publication and are not publicly available in the search results:

- Ding, J. H., Ding, Z. G., Chunyu, W. X., Zhao, J. Y., Wang, H. B., Liu, S. W., & Wang, F. (2017). Three new drimane sesquiterpenoids from cultures of the fungus *Penicillium* sp. *Journal of Asian Natural Products Research*, 19(8), 780–785.

Researchers interested in these specific protocols should refer to the full text of this article.

Conclusion

12-Hydroxyalbrassitriol is a drimane sesquiterpenoid with reported cytotoxic activity. While basic chemical and physical data are available, detailed experimental procedures and quantitative biological data are confined to the primary scientific literature. The information and generalized workflows provided in this guide serve as a foundational resource for researchers and drug development professionals interested in this compound and the broader class of drimane sesquiterpenoids. Further investigation is warranted to fully characterize its biological activity and potential as a therapeutic agent.

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References

- 1. Three new drimane sesquiterpenoids from cultures of the fungus *Penicillium* sp - PubMed [pubmed.ncbi.nlm.nih.gov]
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